

analytical methods for characterizing 5,7-Dibromo-3-methylindole

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Compound of Interest

Compound Name: 5,7-Dibromo-3-methylindole

Cat. No.: B13703473

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An Application Note for the Comprehensive Characterization of **5,7-Dibromo-3-methylindole**

Abstract

5,7-Dibromo-3-methylindole is a halogenated indole derivative with potential applications as a key intermediate in the synthesis of pharmacologically active compounds and materials science.^[1] Rigorous characterization is essential to confirm its structural integrity and purity, ensuring the reliability of downstream applications. This guide provides a detailed framework of validated analytical protocols for the comprehensive characterization of this compound, intended for researchers in organic synthesis, medicinal chemistry, and drug development. We will detail methodologies including Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), High-Performance Liquid Chromatography (HPLC), and Elemental Analysis. The causality behind experimental choices is explained to provide a deeper understanding of the analytical workflow.

Introduction: The Imperative for Rigorous Analysis

The functional properties of synthetic intermediates like **5,7-Dibromo-3-methylindole** are intrinsically linked to their chemical structure and purity. The presence of regioisomeric impurities, residual starting materials, or byproducts can significantly impact the yield, purity,

and biological activity of the final target molecules. Therefore, employing a suite of orthogonal analytical techniques is not merely a procedural step but a fundamental requirement for scientific validity.[2] This document outlines a multi-faceted approach to confirm the compound's identity, structure, and purity with a high degree of confidence.

Table 1: Physicochemical Properties of **5,7-Dibromo-3-methylindole**

Property	Value	Source
Molecular Formula	C ₉ H ₇ Br ₂ N	Calculated
Molecular Weight	288.97 g/mol	Calculated
Appearance	Expected to be a solid (e.g., white to off-white or brown)	Analogy to 5-bromo-3-methylindole[3][4]
Melting Point	Not available; requires experimental determination	-
Solubility	Soluble in common organic solvents (e.g., CDCl ₃ , DMSO, Methanol)	General chemical knowledge

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Blueprint of the Molecule

NMR spectroscopy is the cornerstone technique for the unambiguous structural elucidation of organic molecules. Both ¹H and ¹³C NMR provide detailed information about the chemical environment of each atom, allowing for the confirmation of the connectivity and substitution pattern.[5]

Expertise in Action: Why Specific Solvents and Parameters?

The choice of solvent is critical. Deuterated chloroform (CDCl₃) is an excellent first choice due to its ability to dissolve a wide range of organic compounds and its relatively simple solvent signal. If solubility is limited, deuterated dimethyl sulfoxide (DMSO-d₆) can be used. The selection of a high-field spectrometer (e.g., 400 MHz or higher) is recommended to achieve

better signal dispersion, which is crucial for resolving the coupling patterns of the aromatic protons.[6]

Protocol 2.1: ^1H and ^{13}C NMR Analysis

- Sample Preparation: Accurately weigh 5-10 mg of **5,7-Dibromo-3-methylindole** and dissolve it in approximately 0.6 mL of deuterated solvent (e.g., CDCl_3) in a standard 5 mm NMR tube.
- Instrument Setup (^1H NMR):
 - Spectrometer: 500 MHz
 - Pulse Program: Standard single pulse (zg30)
 - Acquisition Time: ~3 seconds
 - Relaxation Delay (d1): 2 seconds
 - Number of Scans: 16 (adjust for sample concentration)
 - Reference: Tetramethylsilane (TMS) at 0.00 ppm or residual solvent signal (CDCl_3 at 7.26 ppm).
- Instrument Setup (^{13}C NMR):
 - Spectrometer: 125 MHz
 - Pulse Program: Standard proton-decoupled (zgpg30)
 - Acquisition Time: ~1.5 seconds
 - Relaxation Delay (d1): 2 seconds
 - Number of Scans: 1024 or more to achieve adequate signal-to-noise.
 - Reference: Solvent signal (CDCl_3 at 77.16 ppm).

- **Data Processing:** Apply Fourier transform, phase correction, and baseline correction to the acquired Free Induction Decay (FID). Integrate the ^1H NMR signals and pick peaks for both spectra.

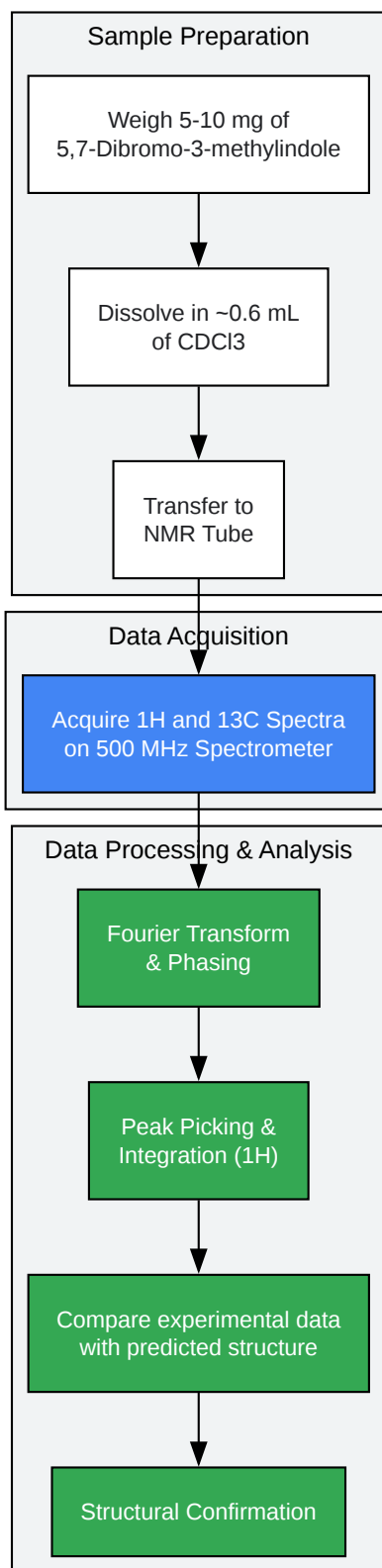
Data Interpretation and Expected Results

The bromine atoms at positions 5 and 7 are strongly electron-withdrawing and will deshield adjacent protons, shifting them downfield. The methyl group at C3 is an electron-donating group.

Table 2: Predicted ^1H and ^{13}C NMR Chemical Shifts (in CDCl_3)

Position	Atom	Predicted ¹ H Shift (ppm), Multiplicity, Integration	Predicted ¹³ C Shift (ppm)	Rationale / Comparison
1	N-H	~8.1-8.3, broad singlet, 1H	-	Typical indole N-H chemical shift, deshielded.[4]
2	C-H	~7.1-7.2, singlet (or narrow doublet), 1H	~123-125	Influenced by adjacent methyl and indole nitrogen.
3	C-CH ₃	~2.3, singlet (or narrow doublet), 3H	~9-10	Typical methyl-on-indole chemical shift.[4]
4	C-H	~7.5, doublet, 1H	~123-125	Coupled to H6, deshielded by adjacent C5-Br.
5	C-Br	-	~114-116	Direct attachment to bromine.[4]
6	C-H	~7.3, doublet, 1H	~125-127	Coupled to H4.
7	C-Br	-	~105-107	Direct attachment to bromine.
3a	C	-	~129-131	Quaternary carbon.
7a	C	-	~134-136	Quaternary carbon adjacent to N and C7-Br. [4]

Note: These are predicted values based on substituent effects and data from similar compounds. Actual experimental values may vary slightly.



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Figure 1: Workflow for NMR-based structural elucidation.

Mass Spectrometry (MS): Confirming Molecular Weight and Formula

Mass spectrometry is a powerful technique for determining the molecular weight of a compound and providing evidence for its elemental composition through isotopic distribution patterns.[7]

Expertise in Action: The Isotopic Signature of Bromine

A key validation for **5,7-Dibromo-3-methylindole** is the distinctive isotopic pattern generated by its two bromine atoms. Bromine has two stable isotopes, ^{79}Br (~50.7%) and ^{81}Br (~49.3%), in nearly a 1:1 ratio. A compound with two bromine atoms will therefore exhibit three characteristic molecular ion peaks:

- M: Contains two ^{79}Br atoms.
- M+2: Contains one ^{79}Br and one ^{81}Br atom.
- M+4: Contains two ^{81}Br atoms.

The expected intensity ratio for these peaks will be approximately 1:2:1, providing a definitive fingerprint for the presence of two bromine atoms.

Protocol 3.1: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** Prepare a dilute solution of the sample (~0.1 mg/mL) in a suitable solvent like methanol or acetonitrile.
- **Instrumentation:** Utilize an Electrospray Ionization (ESI) source coupled with a high-resolution mass analyzer (e.g., Time-of-Flight (TOF) or Orbitrap).
- **Acquisition Parameters:**

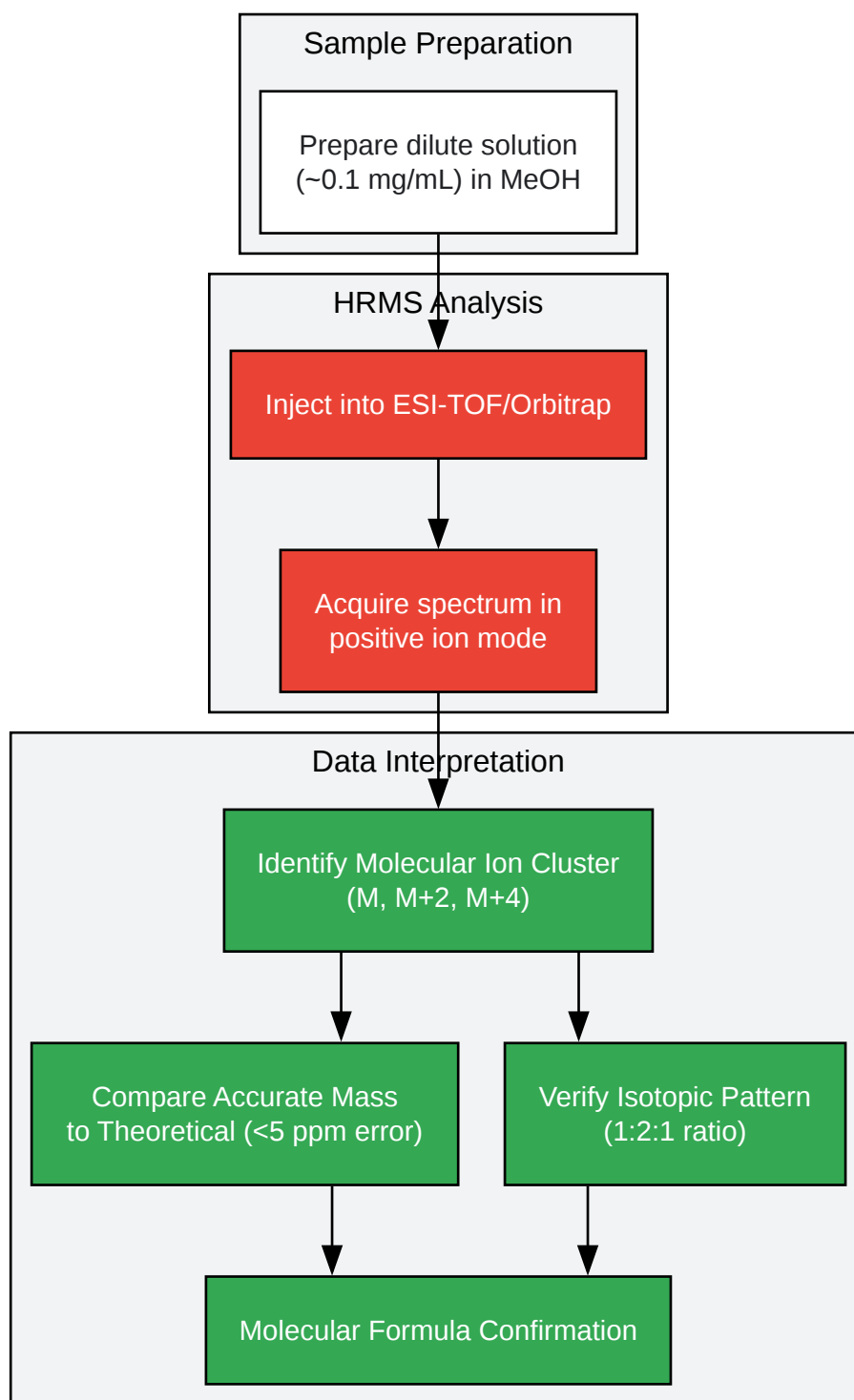
- Ionization Mode: Positive ion mode (to detect $[M+H]^+$) is typically effective for indoles.
- Mass Range: Scan from m/z 100 to 500.
- Resolution: Set to >10,000 to allow for accurate mass measurement.
- Data Analysis:
 - Identify the molecular ion cluster ($[M]^+$ or $[M+H]^+$).
 - Compare the measured accurate mass to the theoretical calculated mass of $C_9H_7Br_2N$. The mass error should be less than 5 ppm.
 - Analyze the isotopic distribution pattern and compare it to the theoretical pattern for a molecule containing two bromine atoms.

Expected Results

Table 3: Predicted HRMS Data for $C_9H_7Br_2N$

Ion	Theoretical m/z	Isotope Composition	Expected Relative Intensity
$[M+H]^+$	288.8969	$C_9H_8^{79}Br_2N$	~51%
$[M+2+H]^+$	290.8948	$C_9H_8^{79}Br^{81}BrN$	100%
$[M+4+H]^+$	292.8928	$C_9H_8^{81}Br_2N$	~49%

A significant fragment often observed in indoles is the loss of a hydrogen atom from the molecular ion, leading to a stable cation.[8]



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Figure 2: Workflow for MS-based molecular formula confirmation.

High-Performance Liquid Chromatography (HPLC): Assessing Purity

HPLC is the industry-standard method for determining the purity of pharmaceutical compounds and intermediates.[9] A well-developed reversed-phase HPLC method can effectively separate the target compound from starting materials, byproducts, and other impurities.

Expertise in Action: Method Development Strategy

A reversed-phase C18 column is a robust and versatile choice for separating non-polar to moderately polar compounds like **5,7-Dibromo-3-methylindole**. A gradient elution method, starting with a higher aqueous composition and gradually increasing the organic solvent (acetonitrile), is highly effective for resolving compounds with different polarities.[9] The addition of a small amount of acid (e.g., 0.1% formic acid) to the mobile phase helps to produce sharp, symmetrical peaks by suppressing the ionization of any acidic or basic functional groups. UV detection is suitable as the indole ring system is a strong chromophore.

Protocol 4.1: Purity Analysis by RP-HPLC

- Sample Preparation: Prepare a stock solution of **5,7-Dibromo-3-methylindole** in methanol or acetonitrile at a concentration of approximately 1.0 mg/mL. Dilute this stock to ~0.1 mg/mL with a 50:50 mixture of water and acetonitrile.
- Instrumentation and Conditions:
 - Column: C18, 4.6 x 150 mm, 5 µm particle size.[9]
 - Mobile Phase A: 0.1% Formic acid in Water.
 - Mobile Phase B: 0.1% Formic acid in Acetonitrile.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Injection Volume: 10 µL.
 - Detection: UV at 254 nm.

- Gradient Program:

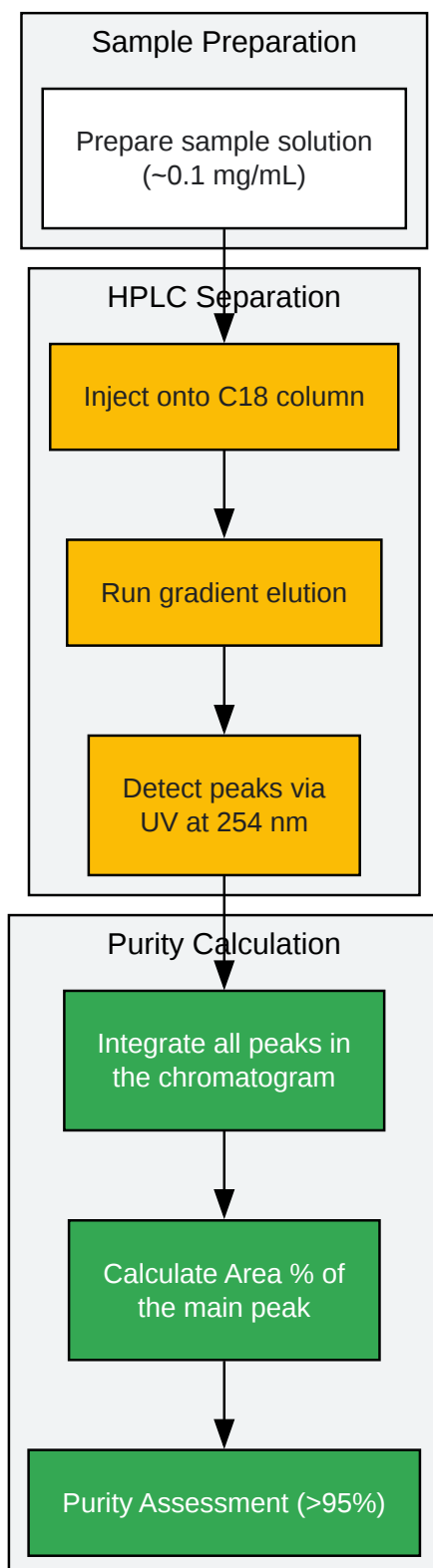
Time (min)	% Mobile Phase B (Acetonitrile)
0.0	20
15.0	95
18.0	95
18.1	20
22.0	20

- Data Analysis: Integrate all peaks in the chromatogram. Calculate the purity of the main peak as a percentage of the total peak area. A purity level of >95% is generally considered acceptable for many research applications.

System Suitability and Validation

For a protocol to be trustworthy, it must be validated. Key parameters include:

- Specificity: The ability to resolve the main peak from potential impurities.
- Linearity: A linear relationship between concentration and peak area over a defined range.
- Precision: The method should yield consistent results upon repeated injections.
- Resolution (Rs): The resolution between the main peak and the closest eluting impurity should be greater than 1.5 for baseline separation.[\[9\]](#)



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Figure 3: Workflow for HPLC-based purity assessment.

Elemental Analysis: Fundamental Compositional Verification

Elemental analysis provides the percentage composition of elements (C, H, N) in a sample. This data is used to confirm the empirical formula of a newly synthesized compound.

Protocol 5.1: CHN Analysis

- **Sample Preparation:** A small, accurately weighed amount of the highly purified, dry sample (2-3 mg) is required.
- **Instrumentation:** The sample is combusted in a high-temperature furnace in the presence of oxygen. The resulting gases (CO₂, H₂O, N₂) are separated and quantified by a detector.
- **Data Analysis:** The experimentally determined weight percentages of Carbon, Hydrogen, and Nitrogen are compared to the theoretical values calculated from the molecular formula (C₉H₇Br₂N).

Expected Results

Table 4: Theoretical vs. Experimental Elemental Composition

Element	Theoretical %	Experimental %	Acceptance Criteria
Carbon (C)	37.40 %	To be determined	± 0.4 %
Hydrogen (H)	2.44 %	To be determined	± 0.4 %
Nitrogen (N)	4.85 %	To be determined	± 0.4 %

A close agreement (within ±0.4%) between the experimental and theoretical values provides strong corroborating evidence for the proposed molecular formula.

Conclusion

The analytical characterization of **5,7-Dibromo-3-methylindole** requires a synergistic combination of spectroscopic and chromatographic techniques. NMR spectroscopy serves as

the primary tool for structural elucidation, while high-resolution mass spectrometry provides definitive confirmation of the molecular formula and the presence of the two bromine atoms. HPLC is indispensable for quantifying the purity of the synthesized material, ensuring its suitability for further use. Finally, elemental analysis offers a fundamental check on the elemental composition. By following these detailed protocols, researchers can confidently verify the identity, structure, and purity of **5,7-Dibromo-3-methylindole**, upholding the principles of scientific integrity and ensuring the production of reliable data.

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